

pKa and dissociation constants of arsenous acid

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Compound Focus: Arsenous acid

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Dissociation Constants (pKa) of Arsenous Acid

The acid dissociation constants for arsenous acid describe its stepwise deprotonation in aqueous solution. The values from authoritative sources are summarized below.

Dissociation Step	Equation	pKa Value	Data Source / Citation
First Dissociation	$\text{H}_3\text{AsO}_3 \rightleftharpoons \text{H}_2\text{AsO}_3^- + \text{H}^+$	9.22 [1]	ScienceDirect
		9.29 [2]	Engineering ToolBox
		9.2 [3]	Wikipedia
Second Dissociation	$\text{H}_2\text{AsO}_3^- \rightleftharpoons \text{HAsO}_3^{2-} + \text{H}^+$	12.10 [1]	ScienceDirect
		~14 [4]	Principles of General Chemistry
Third Dissociation	$\text{HAsO}_3^{2-} \rightleftharpoons \text{AsO}_3^{3-} + \text{H}^+$	13.40 [1]	ScienceDirect

The first pKa value is well-established at approximately **9.2** [3] [1] [2]. At a typical environmental pH of 7, arsenous acid exists predominantly as the neutral **H₃AsO₃** molecule [1]. The second and third dissociation

constants are less commonly reported, with values above 12, indicating these species are significant only in highly alkaline solutions [4] [1].

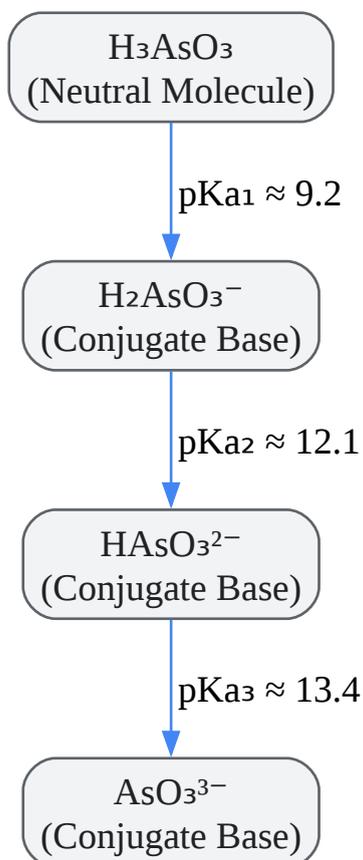
Experimental Determination of pKa

The search results confirm that pKa values can be determined experimentally via **potentiometric (pH) titration** and **NMR spectroscopy**, but do not provide a detailed protocol for arsenous acid [5].

For a standard methodology, potentiometric titration involves preparing a solution of the acid and titrating it with a strong base while monitoring the pH. The pKa is equal to the pH at the half-equivalence point. For very high pKa values, techniques like NMR may be required due to limitations in pH measurements [5]. You would need to consult specialized analytical chemistry literature or laboratory manuals for a complete step-by-step procedure.

Chemical Structure and Dissociation Pathway

The chemical structure of arsenous acid is $\text{As}(\text{OH})_3$, a pyramidal molecule [3]. Its dissociation occurs in three steps, releasing a proton at each stage.



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Stepwise deprotonation pathway of arsenous acid

Importance in Research and Development

Understanding the pKa of arsenous acid is critical in several fields:

- **Environmental Science and Water Treatment:** The speciation between neutral H_3AsO_3 and anionic As(V) oxyanions (e.g., H_2AsO_4^-) is crucial for water treatment, as these species are removed with different efficiencies [1].
- **Toxicology and Medicine:** The neutral H_3AsO_3 species is highly mobile in the environment and within biological systems, which contributes to its toxicity and cell permeability [1]. DrugBank lists arsenous acid with identified protein targets, highlighting its relevance to drug development [6].

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